

# Cresol Red Sodium Salt: A Technical Guide to Aqueous Solubility and Stability

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## Compound of Interest

Compound Name: *Cresol Red sodium salt*

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**Cresol Red sodium salt** is a widely utilized pH indicator in various scientific disciplines, including molecular biology, biochemistry, and analytical chemistry. Its utility stems from its distinct color changes in response to pH variations and its general compatibility with biological systems. This technical guide provides a comprehensive overview of the solubility and stability of **Cresol Red sodium salt** in aqueous solutions, presenting available data, outlining experimental protocols, and illustrating key concepts.

## Physicochemical Properties

A foundational understanding of the physicochemical properties of **Cresol Red sodium salt** is essential for its effective use.

Property	Value	Reference
CAS Number	62625-29-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	$C_{21}H_{17}NaO_5S$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	404.4 g/mol	<a href="#">[1]</a>
Appearance	Reddish-orange to dark brownish-red powder	<a href="#">[2]</a>
Melting Point	250 °C (decomposes)	<a href="#">[2]</a>

## Aqueous Solubility

The solubility of **Cresol Red sodium salt** in water is a key factor for its application in aqueous systems.

## Qualitative and Semi-Quantitative Solubility

**Cresol Red sodium salt** is generally described as being soluble in water.<sup>[2]</sup> The sodium salt form significantly enhances its water solubility compared to the free acid form.<sup>[3]</sup>

Solvent	Solubility	Conditions	Reference
Water	1 mg/mL	Not Specified	[1][4]
Water	A 0.1% solution is clear, indicating solubility of at least 1 mg/mL.	Not Specified	[5]
Dilute Alcohols	Soluble	Not Specified	
Acids	Soluble	Not Specified	
Alkalies	Soluble	Not Specified	

## Factors Affecting Solubility

Temperature: While specific quantitative data on the temperature dependence of **Cresol Red sodium salt** solubility is not readily available in the literature, the solubility of most solid solutes in water, like **Cresol Red sodium salt**, generally increases with temperature.<sup>[6]</sup>

pH: The pH of the aqueous solution can influence the solubility of **Cresol Red sodium salt**. While quantitative data for a solubility versus pH curve is not available, the different ionic forms of the molecule at various pH values will have different solubilities.

## Stability in Aqueous Solutions

The stability of **Cresol Red sodium salt** in aqueous solutions is critical for its reliable performance as a pH indicator and in other applications.

## General Stability Profile

**Cresol Red sodium salt** is considered stable under normal laboratory conditions.<sup>[7]</sup> For long-term storage of the solid, ambient conditions are appropriate, and the product can be stored for up to 12 months.<sup>[1]</sup>

## Factors Affecting Stability

- Light: **Cresol Red sodium salt** is light-sensitive.<sup>[8]</sup> Aqueous solutions should be protected from light to prevent photodegradation. Studies have shown that Cresol Red is sensitive to UV irradiation.<sup>[9][10]</sup>
- Temperature: Elevated temperatures should be avoided during storage to prevent thermal degradation.<sup>[8]</sup>
- Oxidizing Agents: Contact with strong oxidizing agents should be avoided as they can cause degradation of the dye.<sup>[7][8]</sup>
- pH: The stability of the dye may vary at different pH values, although specific data on pH-dependent degradation kinetics are not readily available.

## Experimental Protocols

The following are detailed methodologies for key experiments related to the solubility and stability of **Cresol Red sodium salt**.

### Protocol for Preparation of a Stock Solution

This protocol is suitable for preparing a standard stock solution for use as a pH indicator.

- Weighing: Accurately weigh 100 mg of **Cresol Red sodium salt** powder.
- Dissolution: Transfer the powder to a 100 mL volumetric flask. Add approximately 80 mL of distilled or deionized water.
- Mixing: Gently swirl the flask to dissolve the powder. An ultrasonic bath can be used to aid dissolution if necessary.

- Dilution: Once fully dissolved, bring the solution to the 100 mL mark with distilled or deionized water.
- Storage: Store the solution in a well-sealed, light-protected container at room temperature.

## Protocol for Determining Aqueous Solubility at Various Temperatures

This protocol outlines a method to determine the solubility of **Cresol Red sodium salt** in water as a function of temperature.[\[11\]](#)[\[12\]](#)

- Sample Preparation: Add a known excess amount of **Cresol Red sodium salt** to a known volume of distilled water in a jacketed glass vessel equipped with a magnetic stirrer and a temperature probe.
- Equilibration: Stir the suspension at a constant, controlled temperature until equilibrium is reached (typically 24-48 hours). Ensure that solid **Cresol Red sodium salt** remains undissolved.
- Sampling: Once equilibrium is established, stop the stirring and allow the excess solid to settle. Carefully extract a known volume of the supernatant using a pre-heated pipette with a filter to avoid drawing in solid particles.
- Analysis: Dilute the collected sample with a known volume of solvent. Determine the concentration of **Cresol Red sodium salt** in the diluted sample using UV-Vis spectrophotometry by measuring the absorbance at its  $\lambda_{\text{max}}$  and using a pre-established calibration curve.
- Calculation: Calculate the solubility in g/100 mL at the tested temperature.
- Repeat: Repeat steps 2-5 for a range of desired temperatures.

## Protocol for Assessing the Stability of an Aqueous Solution

This protocol describes a method to assess the stability of a **Cresol Red sodium salt** solution under specific conditions (e.g., exposure to light or elevated temperature).

- Solution Preparation: Prepare a stock solution of **Cresol Red sodium salt** of a known concentration (e.g., 0.1 mg/mL) in a suitable aqueous buffer.
- Initial Analysis: Immediately after preparation ( $t=0$ ), determine the initial concentration of the solution using a validated analytical method, such as UV-Vis spectrophotometry at the  $\lambda_{\text{max}}$ .
- Storage Conditions: Aliquot the solution into several sealed, light-protected containers. Store the containers under the desired stress conditions (e.g., in a temperature-controlled oven at 40°C or in a photostability chamber).
- Time-Point Analysis: At predetermined time intervals (e.g., 0, 24, 48, 72 hours, 1 week), remove a sample and analyze the concentration of **Cresol Red sodium salt**.
- Data Analysis: Plot the concentration of **Cresol Red sodium salt** as a function of time. This data can be used to determine the degradation rate and, if applicable, the half-life of the compound under the tested conditions.

## Visualizations

### pH-Dependent Equilibrium of Cresol Red

The following diagram illustrates the two pH-dependent color transitions of Cresol Red.

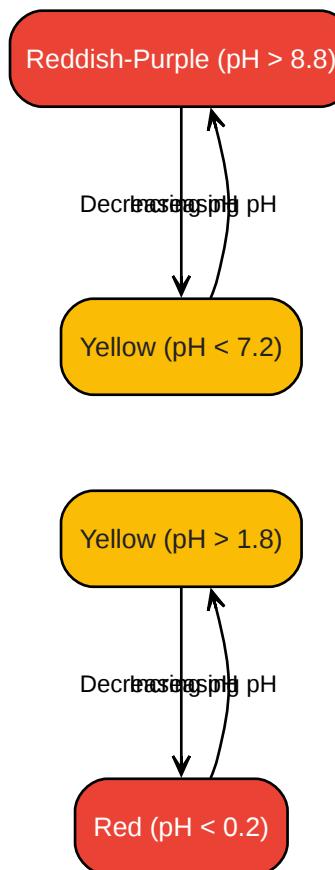
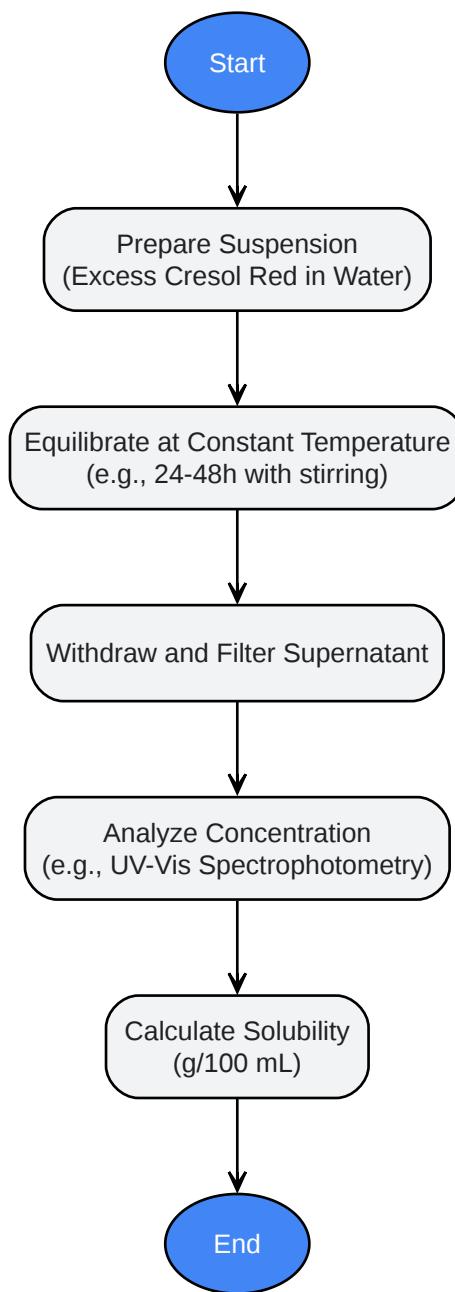
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Figure 1: pH-dependent color transitions of Cresol Red.

## Experimental Workflow for Solubility Determination

The diagram below outlines the general workflow for determining the solubility of **Cresol Red sodium salt** at a specific temperature.

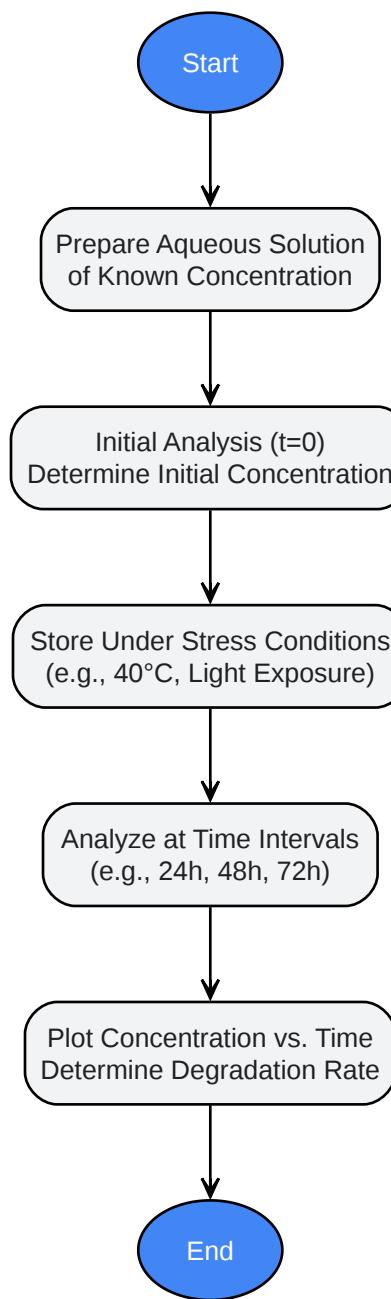


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Figure 2: Workflow for solubility determination.

## Experimental Workflow for Aqueous Stability Assessment

The following diagram illustrates a typical workflow for assessing the stability of an aqueous solution of **Cresol Red sodium salt**.



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Figure 3: Workflow for stability assessment.

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- To cite this document: BenchChem. [Cresol Red Sodium Salt: A Technical Guide to Aqueous Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14786908#cresol-red-sodium-salt-solubility-and-stability-in-aqueous-solutions]

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